

# Tetraethylammonium Bicarbonate: A Technical Guide to Safe Handling and Emergency Preparedness

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## Compound of Interest

Compound Name: *Tetraethylammonium bicarbonate*

Cat. No.: *B1610092*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **tetraethylammonium bicarbonate**. The following sections detail the hazards, necessary precautions, and emergency response protocols to ensure the safe use of this compound in a laboratory setting. All quantitative data has been summarized into tables for clarity and ease of comparison. Detailed procedural workflows for emergency situations are also provided.

## Hazard Identification and Classification

**Tetraethylammonium bicarbonate** is classified as a hazardous substance. It is harmful if swallowed and causes serious eye, skin, and respiratory system irritation.<sup>[1][2][3]</sup> It is also considered toxic to aquatic organisms.<sup>[1]</sup>

GHS Hazard Statements:

- H302: Harmful if swallowed.<sup>[3]</sup>
- H315: Causes skin irritation.<sup>[2][4]</sup>
- H319: Causes serious eye irritation.<sup>[2][4]</sup>
- H335: May cause respiratory irritation.<sup>[2][4]</sup>

Signal Word: Warning[2]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **tetraethylammonium bicarbonate** is provided in the table below.

Property	Value
Molecular Formula	C9H21NO3
Molecular Weight	191.27 g/mol [4]
Appearance	Solid
Flash Point	Not applicable

## Exposure Controls and Personal Protection

Strict adherence to personal protective equipment (PPE) guidelines is mandatory when handling **tetraethylammonium bicarbonate** to minimize exposure risk.

### Personal Protective Equipment (PPE)

The following table outlines the required PPE for handling this chemical.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[2] A face shield should be worn when there is a splash hazard.[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) tested to a relevant standard (e.g., EN 374, US F739).[1] Disposable nitrile gloves are the minimum requirement and should be removed immediately after contact with the chemical.[5] A lab coat or other protective clothing is required.
Respiratory Protection	For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2] A NIOSH-approved dust mask (type N95) is also indicated.

## Engineering Controls

Work with **tetraethylammonium bicarbonate** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1][2] Appropriate exhaust ventilation should be provided where dust is formed.[2]

## Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- Avoid all personal contact, including inhalation of dust.[1]
- Do not eat, drink, or smoke when using this product.[1][3]
- Wash hands thoroughly with soap and water after handling.[1][3]

- Keep containers securely sealed when not in use.[1]
- Avoid physical damage to containers.[1]

#### Storage:

- Store in a cool, dry, and well-ventilated area.[1][2]
- Keep containers tightly closed.[2]
- Store away from incompatible materials, such as strong oxidizing agents, and foodstuff containers.[1][3]

## Emergency Procedures

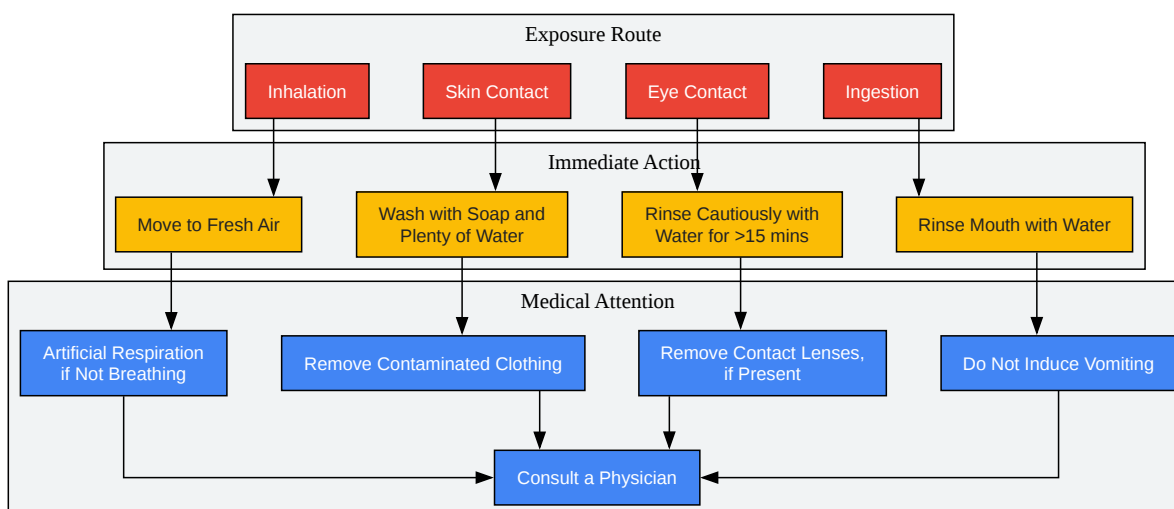
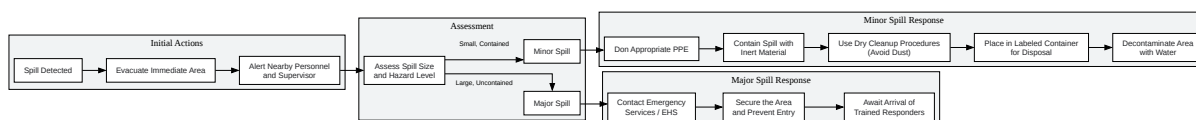
### First Aid Measures

The following table summarizes the appropriate first aid response for different routes of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[2] Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes.[3]
Eye Contact	Rinse cautiously with water for several minutes. [2][3] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[2][3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2] Do NOT induce vomiting without medical advice.[3]

# Spill Response Protocol

In the event of a spill, follow the detailed workflow below.



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